

Physical properties of 5-Propyl-2h-tetrazole (melting point, solubility)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Propyl-2h-tetrazole

Cat. No.: B1594730

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An In-Depth Technical Guide to the Physical Properties of **5-Propyl-2H-tetrazole**: Melting Point and Solubility

Introduction

5-Propyl-2H-tetrazole is a heterocyclic organic compound that holds significant interest for researchers and professionals in drug development and organic synthesis. The tetrazole ring, a key feature of this molecule, is a bioisostere of the carboxylic acid group, making it a valuable component in the design of new pharmaceutical agents.^[1] Understanding the fundamental physical properties of **5-Propyl-2H-tetrazole**, such as its melting point and solubility, is a critical prerequisite for its effective application in medicinal chemistry and materials science.^[1]

This guide provides a comprehensive overview of the known physical characteristics of **5-Propyl-2H-tetrazole** and outlines detailed, field-proven methodologies for their experimental determination. The protocols described herein are designed to ensure scientific integrity and generate reliable, reproducible data essential for advancing research and development.

Core Physical Properties of 5-Propyl-2H-tetrazole

A summary of the key physical and chemical properties of **5-Propyl-2H-tetrazole** is presented below. This data serves as a foundational reference for handling, characterizing, and utilizing this compound.

Property	Value	Source
Melting Point	60-65 °C	[1][2][3]
Molecular Formula	C ₄ H ₈ N ₄	[1][2][4]
Molecular Weight	112.13 g/mol	[1][2][4]
Boiling Point	243 °C	[2][3]
Density	1.158 g/cm ³	[2]
Appearance	Off-White to Yellow Solid	[1]

Note on Solubility: While specific quantitative solubility data for **5-Propyl-2H-tetrazole** in a range of solvents is not readily available in public literature, its structural features suggest it would exhibit solubility in polar organic solvents. The following sections provide a robust experimental protocol for determining its solubility.

Experimental Determination of Melting Point

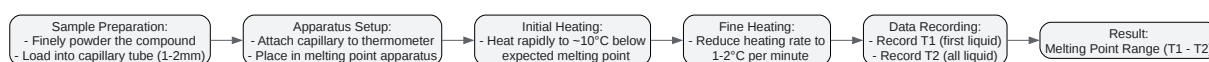
The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range (typically 0.5-1.0 °C) is characteristic of a pure compound, whereas impurities will lead to a depressed and broadened melting range.[5] The capillary method described below is a standard and reliable technique for this determination.

Protocol: Capillary Melting Point Determination

- Sample Preparation:
 - Place a small amount of finely powdered, dry **5-Propyl-2H-tetrazole** onto a clean, dry surface.
 - Take a capillary tube and seal one end by rotating it in the outer edge of a Bunsen burner flame.[5]
 - Press the open end of the capillary tube into the sample, forcing a small amount of the compound into the tube.[5]

- Tap the sealed end of the capillary tube on a hard surface to pack the sample into the bottom. Repeat until a sample height of 1-2 mm is achieved.^[5]
- Apparatus Setup:
 - Attach the capillary tube to a thermometer, aligning the sample with the thermometer bulb.^[5]
 - Place the thermometer and attached capillary into a melting point apparatus (e.g., a Thiele tube or an automated melting point device). Ensure the heating medium (e.g., mineral oil) is below the expected melting point.
- Measurement:
 - Heat the apparatus at a rate of approximately 10-15 °C per minute initially.
 - As the temperature approaches the expected melting point (around 50-55 °C), reduce the heating rate to 1-2 °C per minute to ensure thermal equilibrium.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Continue heating slowly and record the temperature at which the last crystal melts (the end of the melting range).

Workflow for Melting Point Determination



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Caption: Workflow for determining the melting point of **5-Propyl-2H-tetrazole**.

Experimental Determination of Solubility

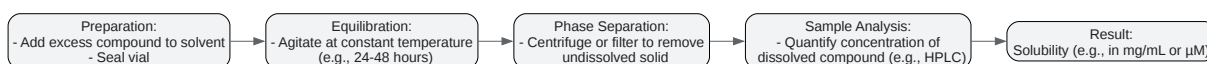
Solubility is a critical parameter in drug development, influencing bioavailability and formulation design.^{[6][7]} Thermodynamic solubility, which measures the equilibrium concentration of a compound in a solvent, is a key metric.^{[8][9]} The shake-flask method is the gold standard for determining thermodynamic solubility.^[6]

Protocol: Shake-Flask Method for Thermodynamic Solubility

- Preparation of Saturated Solution:
 - Add an excess amount of **5-Propyl-2H-tetrazole** to a known volume of the desired solvent (e.g., water, ethanol, phosphate-buffered saline) in a sealed vial. The presence of undissolved solid is essential to ensure saturation.
 - Agitate the vials at a constant temperature (e.g., 25 °C or 37 °C) using a mechanical shaker or orbital incubator for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - After the equilibration period, allow the vials to stand undisturbed to let the excess solid settle.
 - Carefully withdraw a sample of the supernatant. It is crucial to avoid disturbing the undissolved solid.
 - Separate the dissolved compound from any remaining solid particles. This can be achieved by either:
 - Centrifugation: Centrifuge the sample to pellet any suspended solids.
 - Filtration: Filter the sample through a low-binding filter (e.g., PTFE or PVDF) to remove undissolved particles.^[9]
- Analysis of Solute Concentration:

- Quantify the concentration of **5-Propyl-2H-tetrazole** in the clear filtrate or supernatant using a suitable analytical method, such as:
 - High-Performance Liquid Chromatography (HPLC): This is the preferred method as it can separate the compound of interest from any impurities or degradation products.[9]
 - UV-Vis Spectroscopy: A faster but less specific method that can be used if the compound has a distinct chromophore and no interfering substances are present.
- Prepare a calibration curve using standard solutions of known concentrations to accurately determine the solubility.

Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of **5-Propyl-2H-tetrazole**.

Conclusion

The physical properties of **5-Propyl-2H-tetrazole**, particularly its melting point and solubility, are fundamental to its application in scientific research and development. The melting point of 60-65 °C serves as a reliable benchmark for purity assessment. While specific solubility values are not widely published, the robust shake-flask method detailed in this guide provides a clear pathway for researchers to determine this critical parameter in various solvent systems. Adherence to these standardized protocols will ensure the generation of high-quality, reproducible data, thereby facilitating the advancement of projects involving this versatile tetrazole derivative.

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- To cite this document: BenchChem. [Physical properties of 5-Propyl-2h-tetrazole (melting point, solubility)]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1594730#physical-properties-of-5-propyl-2h-tetrazole-melting-point-solubility>]

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